

# what is the chemical structure of Volemitol

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## Compound of Interest

Compound Name: Volemitol

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An In-depth Technical Guide to the Chemical Structure and Properties of **Volemitol**

## Introduction

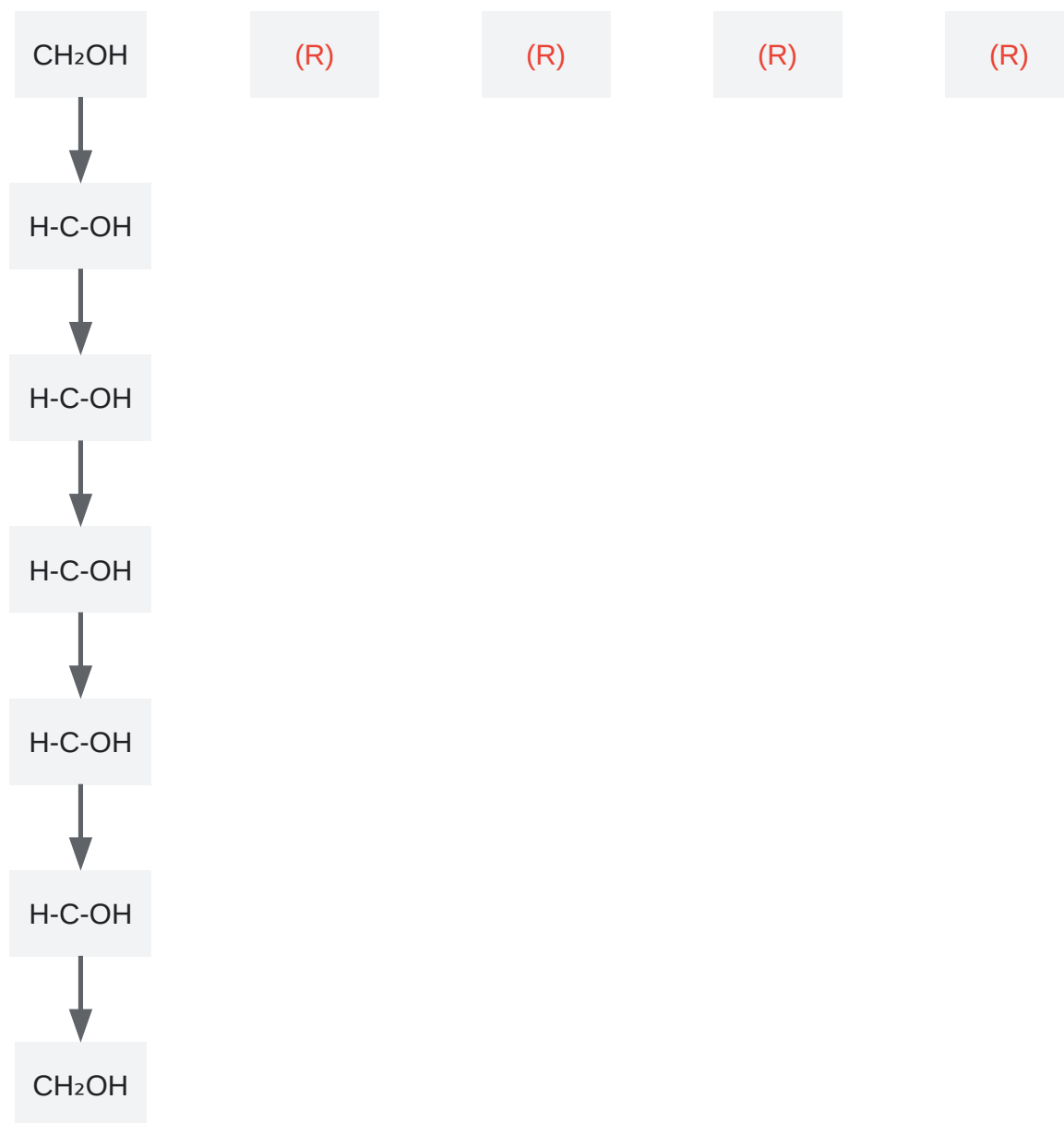
**Volemitol** is a naturally occurring seven-carbon sugar alcohol, also known as a heptitol.[1] It is a polyol found widely distributed across various biological kingdoms, including higher plants, red algae, fungi, mosses, and lichens.[1] First isolated in 1889 by French scientist Émile Bourquelot from the mushroom *Lactarius volemus*, **volemitol** plays significant physiological roles in certain plant species.[1] In plants of the *Primula* genus, for instance, it functions as a primary photosynthetic product, a transport sugar in the phloem, and a storage carbohydrate.[2][3] Its unique structure and biological functions make it a molecule of interest for researchers in biochemistry and drug development.

## Chemical Structure of Volemitol

**Volemitol** is a linear seven-carbon chain with a hydroxyl (-OH) group attached to each carbon atom.[4] This structure defines it as a heptitol.

- Systematic IUPAC Name: (2R,3R,5R,6R)-Heptane-1,2,3,4,5,6,7-heptol[1][4][5]
- Common Names: D-glycero-D-manno-Heptitol, D-glycero-D-talo-Heptitol, α-Sedoheptitol[1][4]
- Chemical Formula:  $C_7H_{16}O_7$ [1][5][6]

The stereochemistry of **volemitol** is critical to its identity and distinguishes it from other heptitols like perseitol.[4] It possesses four defined stereocenters at carbons 2, 3, 5, and 6, all having an R-configuration.[4][5][7]



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Figure 1: 2D Representation of **Volemitol**'s Chemical Structure.

## Physicochemical Properties

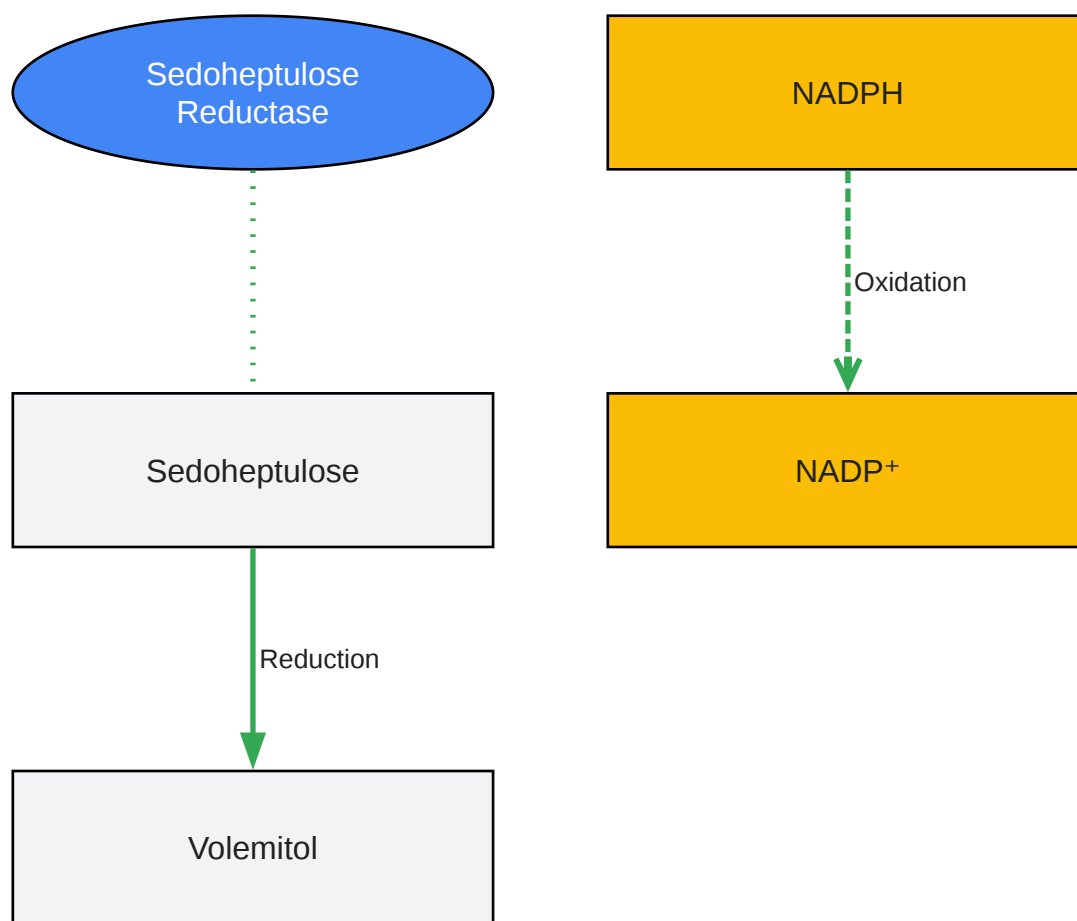
The key quantitative physicochemical properties of **volemitol** are summarized in the table below, providing a comparative overview for research applications.

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O <sub>7</sub>	[1][2][5][6][7][8][9]
Molecular Weight	212.20 g/mol	[1][2][5][6][7][8]
Melting Point	152-153 °C	[1]
Boiling Point	558.3 °C at 760 mmHg	[2]
Density	1.549 g/cm <sup>3</sup>	[2]
Solubility	Soluble in DMSO	[3]

## Biological Role and Biosynthesis

In certain plants like those of the genus *Primula*, **volemitol** is a major nonstructural carbohydrate, with concentrations reaching up to 50 mg/g of fresh leaf weight.[10][11][12] It serves as a key product of photosynthesis and is transported throughout the plant via the phloem.[1][2][3]

The biosynthesis of **volemitol** in these plants proceeds via the reduction of the ketose sugar sedoheptulose.[11] This reaction is catalyzed by a novel NADPH-dependent ketose reductase, specifically named sedoheptulose reductase.[2][3][12] In the marine brown alga *Pelvetia canaliculata*, a similar pathway exists where **volemitol** is synthesized from sedoheptulose-7-phosphate, utilizing an NADH-dependent reductase.[4]



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Figure 2: Biosynthetic Pathway of **Volemitol** in Primula.

## Experimental Protocols

### Isolation and Purification

The initial isolation of **volemitol** and other polyhydric alcohols from natural sources, such as avocado seeds, often involves the following steps:

- Extraction: A crude extract is obtained from the source material.
- Ion Exchange: The extract is passed through ion-exchange resins (e.g., Duolite A-4) to remove charged molecules.[13]
- Crystallization: Perseitol, often present in large quantities, is crystallized out of the concentrated eluate.[13]

- Column Chromatography: The remaining mixture of polyols in the mother liquor is separated using cellulose powder column chromatography. Elution is typically performed with a solvent system like quarter-saturated aqueous butyl alcohol.[13] Fractions are collected and analyzed for the presence of **volemitol**.

## Analysis and Characterization

Several analytical techniques are employed to identify and quantify **volemitol**:

- Paper Chromatography: A classic method used for the separation and preliminary identification of **volemitol** and other polyols. Specific spray reagents, such as ammoniacal silver nitrate, are used for visualization.[13]
- High-Performance Liquid Chromatography (HPLC): The HPLC-PAD (Pulsed Amperometric Detection) method is used for the quantitative analysis of nonstructural carbohydrates, including **volemitol**, in plant extracts.[10]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Techniques like  $^{13}\text{C}$  NMR spectroscopy are utilized to study the stereochemistry and conformation of heptitols like **volemitol** in solution, which is crucial for understanding their structure-function relationships.[4]

## Enzyme Assays

The activity of sedoheptulose reductase, the key enzyme in **volemitol** biosynthesis, can be characterized using enzyme extracts from plant leaves. The assay typically measures the rate of NADPH oxidation or sedoheptulose reduction. Studies have shown that this enzyme has a pH optimum between 7.0 and 8.0 and exhibits high substrate specificity.[11][12] Kinetic parameters, such as the apparent  $K_m$  values for sedoheptulose (21 mM) and NADPH (0.4 mM), have been determined through such assays.[11][12]

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